

# Application Notes and Protocols for BPR1J-097

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## Compound of Interest

Compound Name: BPR1J-097

Cat. No.: B15576801

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## Abstract

**BPR1J-097** is a potent and novel inhibitor of Fms-like tyrosine kinase 3 (FLT3). This document provides detailed application notes and protocols for the solubilization and preparation of **BPR1J-097** in Dimethyl Sulfoxide (DMSO). It also outlines its mechanism of action and provides a general experimental workflow for in vitro studies.

## Compound Information

| Parameter                   | Value                   | Reference           |
|-----------------------------|-------------------------|---------------------|
| Compound Name               | BPR1J-097 Hydrochloride | <a href="#">[1]</a> |
| Target                      | FLT3                    | <a href="#">[1]</a> |
| Molecular Formula           | C27H29ClN6O3S           | <a href="#">[1]</a> |
| Molecular Weight            | 553.08 g/mol            | <a href="#">[1]</a> |
| Purity                      | 99.20%                  | <a href="#">[1]</a> |
| IC50 (FLT3 Kinase Activity) | 1-10 nM                 | <a href="#">[2]</a> |

## Solubility and Preparation in DMSO

**BPR1J-097** Hydrochloride demonstrates good solubility in DMSO, facilitating the preparation of stock solutions for in vitro assays.

| Parameter          | Value   | Method               | Reference |
|--------------------|---------|----------------------|-----------|
| Solubility in DMSO | 6 mg/mL | Ultrasonic & Warming | [1]       |

## Protocol for Preparation of a 10 mM Stock Solution in DMSO

Materials:

- **BPR1J-097** Hydrochloride powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Water bath sonicator

Procedure:

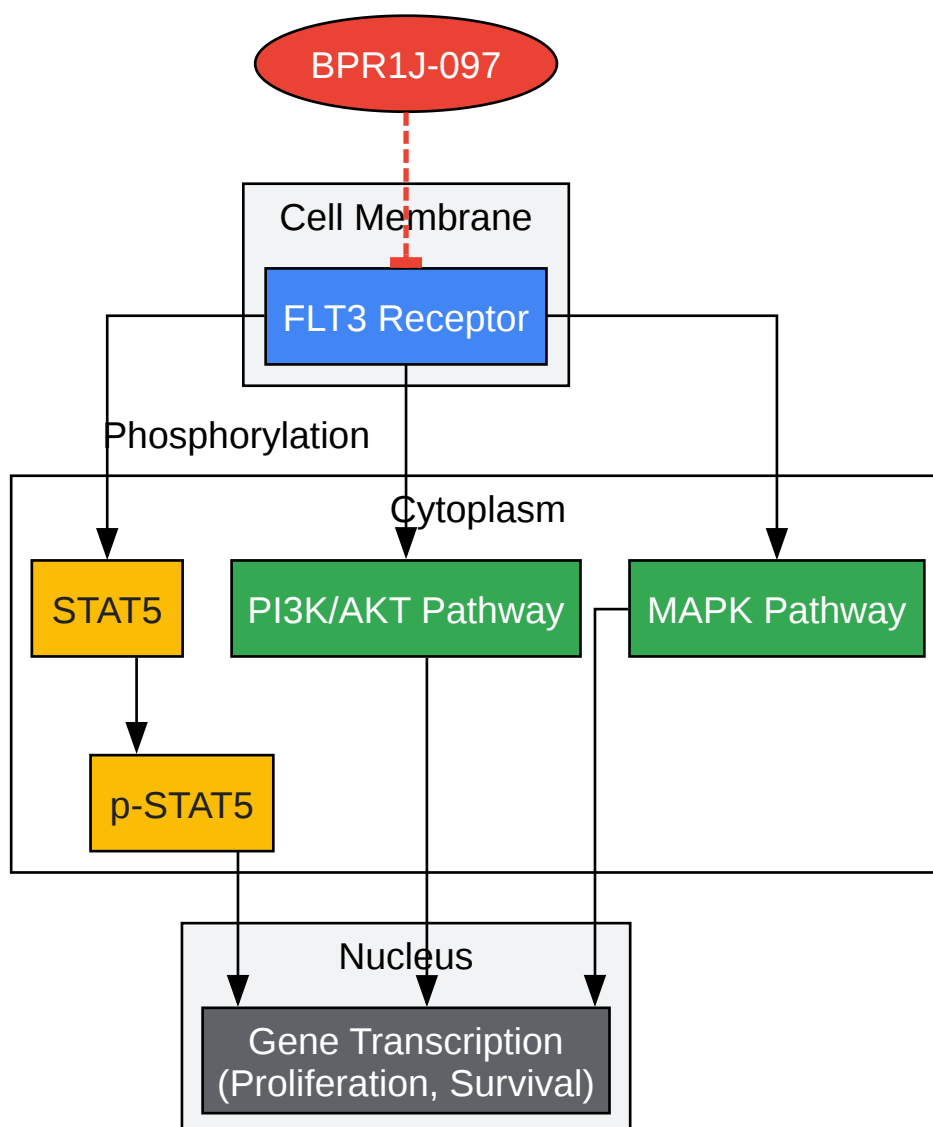
- Calculate the required mass: To prepare a 10 mM stock solution, calculate the mass of **BPR1J-097** Hydrochloride needed. For example, for 1 mL of a 10 mM solution:
  - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
  - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 553.08 \text{ g/mol} = 5.53 \text{ mg}$
- Weigh the compound: Carefully weigh out the calculated amount of **BPR1J-097** Hydrochloride powder and place it in a sterile microcentrifuge tube.
- Add DMSO: Add the desired volume of anhydrous DMSO to the microcentrifuge tube.

- Dissolve the compound:
  - Vortex the solution for 1-2 minutes.
  - To aid dissolution, place the tube in a water bath sonicator for 5-10 minutes.[1]
  - Gentle warming (e.g., 37°C) can also be applied if necessary.[1]
- Ensure complete dissolution: Visually inspect the solution to ensure that all the powder has completely dissolved.
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store at -20°C or -80°C for long-term stability.

Note: The final concentration of DMSO in the cell culture medium should be kept low (typically  $\leq 0.1\%$ ) to avoid solvent-induced cytotoxicity.

## Mechanism of Action and Signaling Pathway

**BPR1J-097** is a potent inhibitor of FLT3 kinase.[2] In certain hematological malignancies, such as Acute Myeloid Leukemia (AML), mutations in the FLT3 gene can lead to its constitutive activation, promoting uncontrolled cell proliferation and survival.[3] **BPR1J-097** exerts its therapeutic effect by inhibiting the phosphorylation of FLT3 and its downstream signaling targets, such as the Signal Transducer and Activator of Transcription 5 (STAT5).[4][5] This inhibition leads to the induction of apoptosis in cancer cells driven by FLT3 mutations.[2]

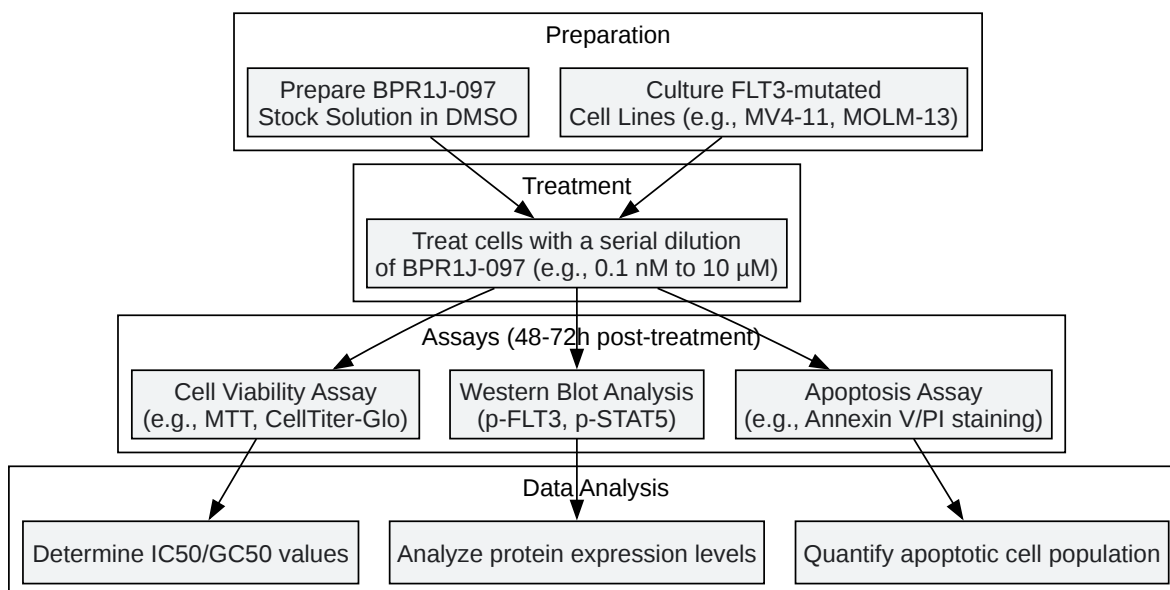


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Caption: **BPR1J-097** inhibits the FLT3 signaling pathway.

## Experimental Workflow for In Vitro Evaluation

The following workflow provides a general framework for assessing the in vitro activity of **BPR1J-097**.



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Caption: General workflow for in vitro evaluation of **BPR1J-097**.

## Protocol: Cell Viability Assay (MTT)

Materials:

- FLT3-mutated AML cell line (e.g., MV4-11)
- Complete cell culture medium
- 96-well plates
- **BPR1J-097** stock solution
- MTT reagent (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide)

- Solubilization solution (e.g., DMSO or a solution of 10% SDS in 0.01 M HCl)
- Plate reader

#### Procedure:

- Cell Seeding: Seed the cells in a 96-well plate at a predetermined optimal density.
- Compound Preparation: Prepare a serial dilution of **BPR1J-097** in cell culture medium. Include a vehicle-only control (e.g., 0.1% DMSO).
- Treatment: Add the different concentrations of **BPR1J-097** to the appropriate wells.
- Incubation: Incubate the plate for a predetermined time (e.g., 48 or 72 hours) at 37°C in a humidified incubator with 5% CO<sub>2</sub>.
- MTT Addition: Add MTT reagent to each well and incubate for 2-4 hours, allowing for the formation of formazan crystals.
- Solubilization: Add the solubilization solution to each well to dissolve the formazan crystals.
- Absorbance Measurement: Read the absorbance at the appropriate wavelength (e.g., 570 nm) using a plate reader.
- Data Analysis: Calculate the percentage of cell viability relative to the vehicle-treated control and determine the GC50 (50% growth inhibition concentration) value.

## Safety Precautions

**BPR1J-097** is intended for research use only. Standard laboratory safety practices should be followed. Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses. Handle DMSO with care in a well-ventilated area.

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## References

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